

Safety data sheet (SDS) for Isobutyraldehyde-D7

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Compound of Interest

Compound Name: Isobutyraldehyde-D7

Cat. No.: B12383282

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Technical Safety Guide: Isobutyraldehyde-D7

Disclaimer: This document provides a technical safety overview for **Isobutyraldehyde-D7**. Specific Safety Data Sheets (SDS) for the deuterated form were not located. The following information is compiled from SDS and other technical resources for Isobutyraldehyde. The safety and handling precautions are expected to be largely applicable to the deuterated analogue due to their chemical similarities. However, users should consult the supplier-specific SDS for **Isobutyraldehyde-D7** for definitive guidance.

Chemical and Physical Properties

This section summarizes the key physical and chemical properties of Isobutyraldehyde. This data is crucial for researchers and drug development professionals in designing experiments and understanding its behavior under various conditions.

Property	Value
Molecular Formula	C4H8O
Molecular Weight	72.11 g/mol [1][2][3]
Appearance	Colorless, clear liquid with a pungent odor[1][3][4]
Boiling Point	63 °C (145 °F; 336 K)[4]
Melting Point	-65 °C (-85 °F; 208 K)[4][5]
Density	0.79 g/cm ³ [4][5]
Flash Point	-24 °C (-11.2 °F) - closed cup[2]
Vapor Pressure	88 hPa at 4.4 °C
Vapor Density	2.49 (Air = 1.0)[2]
Solubility in Water	Moderately soluble
log Pow	0.77 (25 °C)[5]
Autoignition Temperature	Not available
Refractive Index (nD)	1.374[4]

Toxicological Information

Understanding the toxicological profile of Isobutyraldehyde is critical for risk assessment and ensuring personnel safety. The following table summarizes acute toxicity data. The chemical, physical, and toxicological properties have not been thoroughly investigated[2][5].

Route of Exposure	Species	Value
Oral LD50	Rat	3730 mg/kg[6]
Dermal LD50	Rabbit	5630 mg/kg[6]
Inhalation LC50	Rat	> 23.6 mg/L (4 h)[6]

Health Effects:

- **Eye Irritation:** Causes serious eye irritation[5][7][8].
- **Skin Contact:** May cause smarting and reddening of the skin if allowed to remain on clothing[1]. It is not classified as a skin irritant[7].
- **Inhalation:** Vapors can cause moderate irritation to the eyes, nose, and throat[1]. High vapor concentrations may lead to symptoms like headache, dizziness, tiredness, nausea, and vomiting[6].
- **Ingestion:** Harmful if swallowed[1][7].
- **Chronic Effects:** Animal experiments have shown mutagenic and teratogenic effects[6]. It is not classified as a carcinogen[6].

Fire and Explosion Hazard Data

Isobutyraldehyde is a highly flammable liquid and vapor[5][7][8]. Vapors are heavier than air and may travel to a source of ignition and flash back[1][6].

Hazard	Value
Flammability	Highly flammable liquid and vapor[5][7][8]
Lower Explosion Limit (LEL)	1.6 % (V)[2]
Upper Explosion Limit (UEL)	11.0 % (V)[2]
Hazardous Combustion Products	Carbon oxides (CO, CO2)[5][6]
Extinguishing Media	Dry chemical, foam, or carbon dioxide. Water may be ineffective[1].

Safe Handling and Emergency Protocols

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear safety glasses with side-shields or a face shield[2].

- Skin Protection: Wear appropriate protective gloves (e.g., butyl-rubber) and flame-retardant antistatic protective clothing[2][5].
- Respiratory Protection: Use only with adequate ventilation. In case of insufficient ventilation, wear a suitable respirator[8].

Handling and Storage

- Handling: Use in a well-ventilated area. Keep away from heat, sparks, open flames, and other ignition sources[7][9]. Take precautionary measures against static discharge[5][7]. Use non-sparking tools[5][7].
- Storage: Store in a cool, dry, and well-ventilated place[5][9]. Keep the container tightly closed[5][7]. It is air-sensitive and should be stored under an inert gas[2][5].

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen[1]. Seek medical attention if symptoms persist[6].
- Skin Contact: Remove contaminated clothing. Wash the affected area with plenty of soap and water[1][7].
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing[5][9]. If eye irritation persists, get medical advice/attention[5][7].
- Ingestion: Do NOT induce vomiting[6]. Rinse mouth with water[7]. Call a poison center or doctor if you feel unwell[6][9].

Accidental Release Measures

- Spill Cleanup: Shut off all ignition sources[8]. Evacuate the area[9]. Use a non-sparking tool to collect the material. Absorb the spill with inert material (e.g., sand, earth) and place it in a suitable container for disposal[6].
- Environmental Precautions: Prevent the product from entering drains, surface water, or ground water[5][7].

Experimental Workflows and Biological Pathways

The following diagrams illustrate a general workflow for handling hazardous chemicals and a simplified metabolic pathway relevant to aldehydes.

Caption: Figure 1: A generalized workflow for the safe handling of a flammable and hazardous liquid chemical like Isobutyraldehyde in a laboratory setting.

Caption: Figure 2: A simplified diagram illustrating the potential metabolic fate of Isobutyraldehyde through oxidation and reduction pathways in a biological system.

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